

PF-4989216 stability in DMSO at -20°C

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Compound of Interest

Compound Name: PF-4989216

Cat. No.: B15620367

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Technical Support Center: PF-4989216

This technical support guide provides essential information for researchers, scientists, and drug development professionals on the stability of **PF-4989216** when stored in Dimethyl Sulfoxide (DMSO) at -20°C.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **PF-4989216** in DMSO?

A1: For **PF-4989216** dissolved in DMSO, storage at -20°C is a common practice. However, the recommended duration for maintaining stability at this temperature varies among suppliers. It is advisable to aliquot the stock solution to prevent repeated freeze-thaw cycles. For longer-term storage, -80°C is often recommended.

Q2: How long can I store a **PF-4989216** stock solution in DMSO at -20°C?

A2: The stability of **PF-4989216** in DMSO at -20°C can range from one month to over a year, with some suppliers indicating stability for up to four years.^{[1][2][3]} It is best practice to refer to the manufacturer's datasheet that accompanied your specific lot of the compound. For critical experiments, it is recommended to use a freshly prepared stock solution or one that has been stored for a shorter period.

Q3: Are there any signs of degradation I should look for in my **PF-4989216** DMSO stock solution?

A3: Visual inspection for precipitation or color change is a basic first step. However, the absence of visible changes does not guarantee compound integrity. For sensitive assays, periodic analytical validation of the stock solution's concentration and purity (e.g., via HPLC) is recommended, especially if the stock has been stored for an extended period.

Q4: What is the signaling pathway targeted by **PF-4989216**?

A4: **PF-4989216** is a potent and selective inhibitor of Phosphoinositide 3-kinase (PI3K).[1][4][5][6] It acts on the PI3K/Akt/mTOR signaling pathway, which is crucial in regulating cell growth, proliferation, survival, and apoptosis.[3] Inhibition of this pathway is a key mechanism for its anti-cancer activity, particularly in cancers with mutations in the PIK3CA gene.[4][5][7]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results using a PF-4989216 DMSO stock.	Compound degradation due to improper storage or multiple freeze-thaw cycles.	Prepare a fresh stock solution of PF-4989216 in high-purity, anhydrous DMSO. ^[1] Aliquot the new stock into single-use volumes to minimize freeze-thaw cycles. ^[1]
Precipitate observed in the PF-4989216 stock solution upon thawing.	The solubility limit may have been exceeded, or the compound has precipitated out of solution during storage. Moisture absorption by DMSO can also reduce solubility. ^[1]	Gently warm the solution to 37°C and vortex to redissolve the compound completely before use. Ensure the cap is tightly sealed to prevent moisture absorption. Use fresh, anhydrous DMSO for preparing stock solutions. ^[1]
Reduced or no activity of PF-4989216 in cellular assays.	The compound may have degraded, or the stock solution concentration is inaccurate.	Verify the concentration of the stock solution using a spectrophotometer or an analytical method like HPLC. If degradation is suspected, use a freshly prepared stock solution. Consider running a positive control to ensure the assay is performing as expected.

Quantitative Data Summary

The stability of **PF-4989216** in DMSO at -20°C as indicated by various suppliers is summarized below. It is important to note that these are general guidelines, and stability can be influenced by the specific grade of DMSO used and the handling procedures.

Supplier	Recommended Storage Duration at -20°C	Recommended Storage Duration at -80°C
Selleck Chemicals	1 month[1]	1 year[1]
MedChemExpress	1 year[2]	2 years[2]
MedKoo Biosciences	Long term (months to years)[4]	Not specified
Cayman Chemical	≥ 4 years[3]	Not specified
APExBIO	Not recommended for long-term storage[7]	Not specified

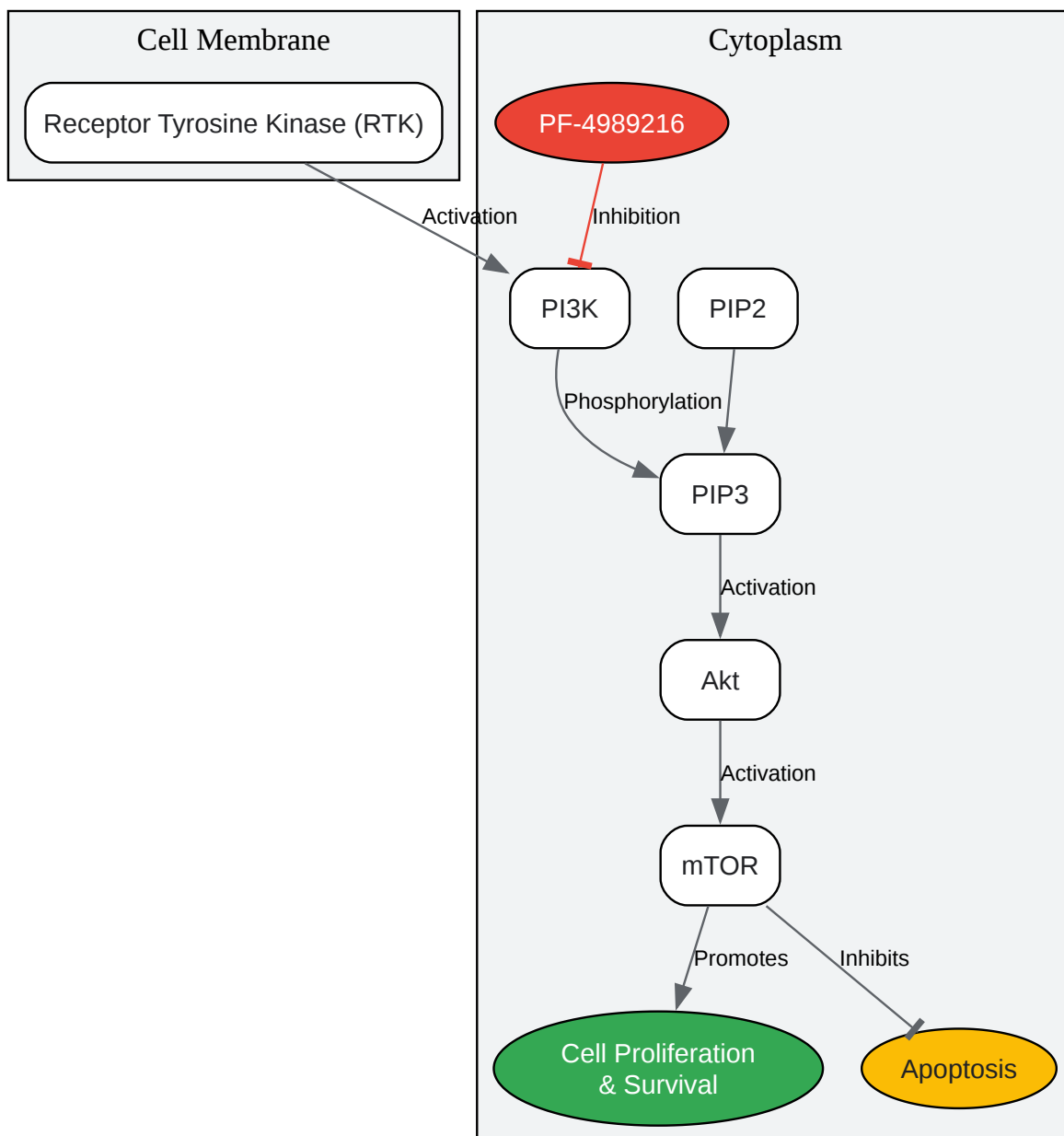
Experimental Protocols

Protocol for Preparation of **PF-4989216** Stock Solution

- Materials:
 - PF-4989216** powder
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or cryovials
 - Calibrated balance
 - Vortex mixer
- Procedure:
 - Allow the **PF-4989216** powder vial to equilibrate to room temperature before opening to prevent moisture condensation.
 - Weigh the desired amount of **PF-4989216** powder using a calibrated analytical balance.
 - Add the appropriate volume of anhydrous DMSO to the powder to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution of **PF-4989216** (Molecular Weight: 380.4 g/mol), dissolve 3.804 mg in 1 mL of DMSO.

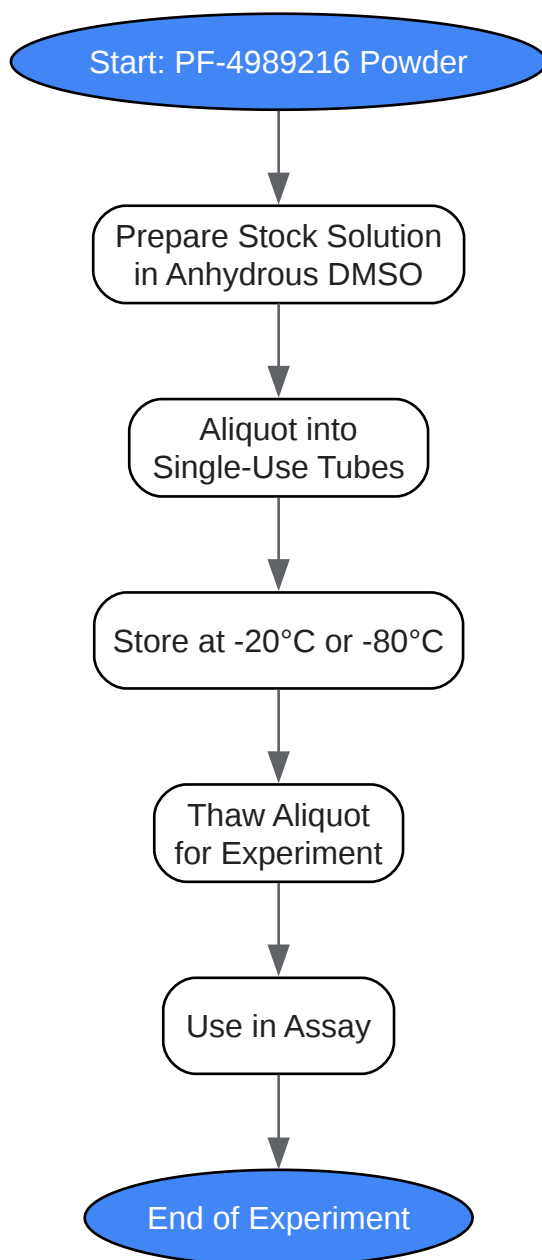
4. Vortex the solution until the compound is completely dissolved. Gentle warming to 37°C can aid in dissolution if necessary.
5. Aliquot the stock solution into single-use, sterile tubes to minimize contamination and freeze-thaw cycles.
6. Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
7. Store the aliquots at -20°C or -80°C as per your experimental requirements and the stability data provided.

Visualizations



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Caption: PI3K Signaling Pathway Inhibition by **PF-4989216**.



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Caption: Recommended Workflow for Handling **PF-4989216** Stock Solutions.

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